

Application Note: High-Throughput Screening Assays for Ibuzatrelvir Analogs

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Audience: Researchers, scientists, and drug development professionals involved in antiviral drug discovery.

Introduction: **Ibuzatrelvir** (PF-07817883) is a second-generation, orally bioavailable inhibitor of the SARS-CoV-2 main protease (Mpro or 3CLpro).[1][2] The main protease is essential for viral replication, as it cleaves viral polyproteins into functional units.[3][4] **Ibuzatrelvir**, like its predecessor nirmatrelvir, features a nitrile warhead that forms a reversible covalent bond with the catalytic cysteine (Cys145) in the Mpro active site, thereby blocking its function.[1][5][6] A key advantage of **Ibuzatrelvir** is its improved metabolic stability, which may eliminate the need for co-administration with a pharmacokinetic enhancer like ritonavir.[2][7] The development of high-throughput screening (HTS) assays is critical for the rapid identification and characterization of novel **Ibuzatrelvir** analogs with enhanced potency, selectivity, and pharmacokinetic properties. This document provides detailed protocols for robust biochemical and cell-based HTS assays tailored for this purpose.

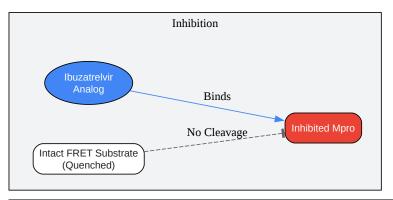
Mechanism of Action: Mpro Inhibition

The SARS-CoV-2 Mpro is a cysteine protease that plays a critical role in the viral life cycle by processing viral polyproteins. Inhibition of Mpro blocks the production of mature viral proteins, thus halting viral replication.



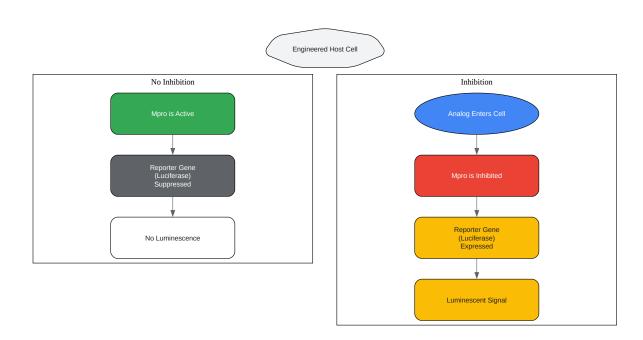












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References

- 1. Ibuzatrelvir Wikipedia [en.wikipedia.org]
- 2. newdrugapprovals.org [newdrugapprovals.org]
- 3. Live cell assay to quantify the activity of SARS-CoV-2 main protease, Mpro Technology Commercialization [license.umn.edu]
- 4. Protease Inhibitor Assay of SARS-CoV-2 Creative Biolabs [sars-cov-2.creative-biolabs.com]



- 5. A Structural Comparison of Oral SARS-CoV-2 Drug Candidate Ibuzatrelvir Complexed with the Main Protease (Mpro) of SARS-CoV-2 and MERS-CoV PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. contagionlive.com [contagionlive.com]
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